

Technical Support Center: 2-Nitroacetamide Safe Handling and Storage

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Compound of Interest

Compound Name: 2-Nitroacetamide

CAS No.: 14011-21-3

Cat. No.: B081292

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This guide provides essential safety information, handling procedures, and storage requirements for **2-Nitroacetamide**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

1. What are the primary hazards associated with **2-Nitroacetamide**?

2-Nitroacetamide is classified as a hazardous substance with the following primary risks^[1]:

- **Flammable Solid:** Poses a fire hazard.
- **Harmful if Swallowed, in Contact with Skin, or if Inhaled:** Can cause significant health effects upon exposure.
- **Causes Skin and Serious Eye Irritation:** Direct contact can lead to irritation.
- **May Cause Respiratory Irritation:** Inhalation of dust or fumes may irritate the respiratory tract.

2. What personal protective equipment (PPE) is required when handling **2-Nitroacetamide**?

Due to its hazardous nature, appropriate PPE is mandatory. While a specific quantitative exposure limit is not available, the following PPE should be used to minimize exposure:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If dust is generated, a NIOSH-approved respirator may be necessary.

3. What are the proper storage conditions for **2-Nitroacetamide**?

To ensure stability and safety, store **2-Nitroacetamide** according to these guidelines:

- Keep the container tightly closed.
- Store in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from incompatible materials.

4. What materials are incompatible with **2-Nitroacetamide**?

While specific incompatibility data for **2-Nitroacetamide** is limited, based on its chemical structure, avoid storage with:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.
- Strong Acids and Bases: May cause decomposition.

5. What should I do in case of a spill?

For a minor spill, follow these steps:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- Carefully sweep or scoop the material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- For large spills, evacuate the area and contact your institution's environmental health and safety department immediately.

6. What are the first-aid procedures for exposure to **2-Nitroacetamide**?

Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

7. How should **2-Nitroacetamide** waste be disposed of?

2-Nitroacetamide is considered hazardous waste.

- Collect all waste material (including contaminated PPE and spill cleanup materials) in a clearly labeled, sealed, and compatible container.

- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Data Presentation

Table 1: GHS Hazard Classifications for **2-Nitroacetamide**

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Flammable Solids	1	H228	Danger	Flammable solid
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed
Acute Toxicity, Dermal	4	H312	Warning	Harmful in contact with skin
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319	Warning	Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332	Warning	Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335	Warning	May cause respiratory irritation

Source: PubChem CID 279256[1]

Experimental Protocols

Protocol 1: Weighing **2-Nitroacetamide**

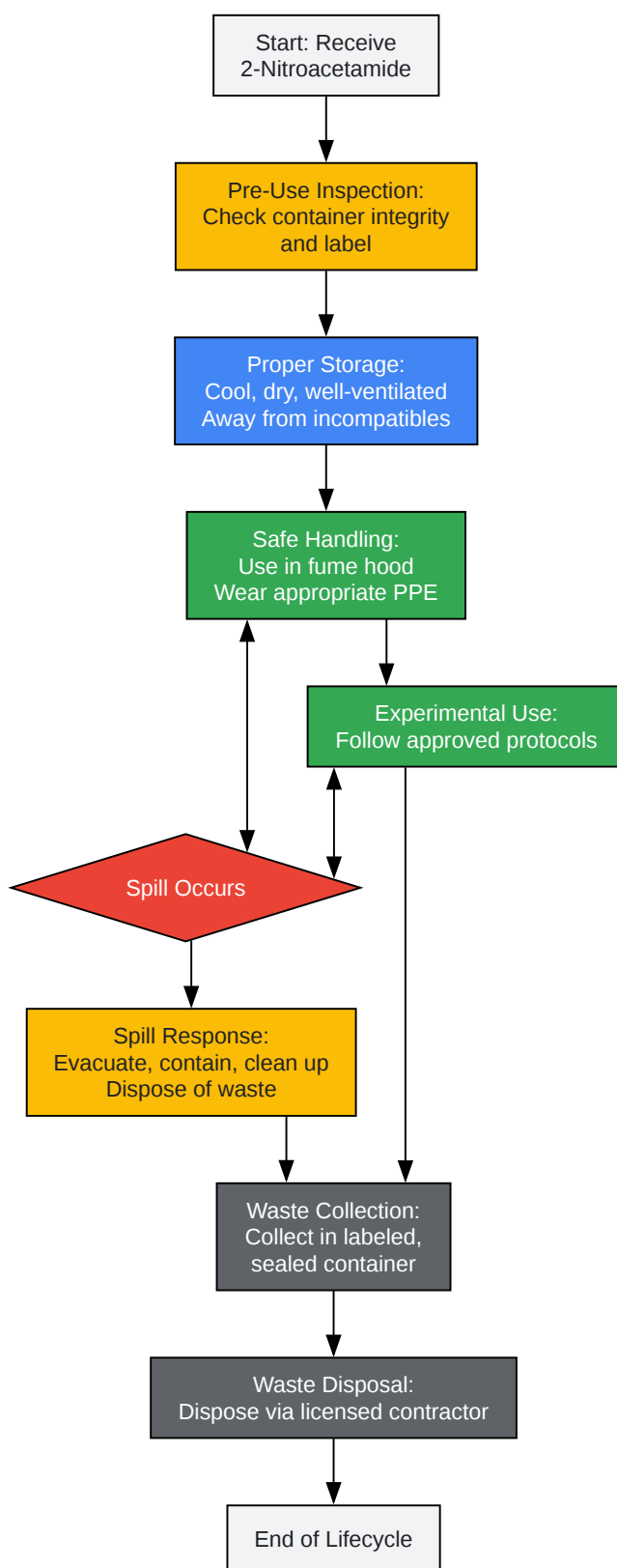
- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE (lab coat, gloves, safety goggles).
 - Decontaminate the balance and the surrounding work area.
- Procedure:
 - Place a clean, tared weigh boat on the analytical balance.
 - Carefully transfer the desired amount of **2-Nitroacetamide** from the stock container to the weigh boat using a clean spatula.
 - Minimize the generation of dust.
 - Once the desired weight is obtained, securely close the stock container.
 - Record the weight.
- Cleanup:
 - Carefully clean the spatula and any contaminated surfaces.
 - Dispose of any contaminated materials (e.g., weigh boat, gloves) in the designated hazardous waste container.

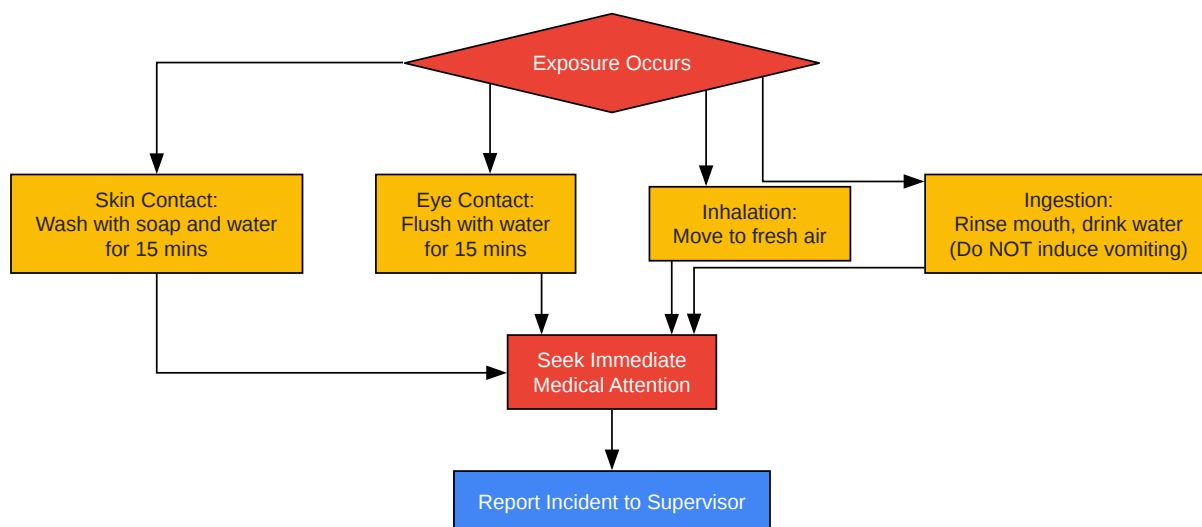
Protocol 2: Preparation of a Solution with **2-Nitroacetamide**

- Preparation:
 - Perform all work in a chemical fume hood.
 - Ensure all necessary glassware is clean and dry.
 - Don all required PPE.
- Procedure:

- Weigh the required amount of **2-Nitroacetamide** following Protocol 1.
- Place a stir bar in a clean, appropriately sized beaker or flask.
- Add the desired solvent to the beaker.
- Slowly add the weighed **2-Nitroacetamide** to the solvent while stirring to facilitate dissolution. Avoid splashing.
- Cleanup:
 - Rinse all glassware with a suitable solvent and then wash with soap and water.
 - Dispose of all waste, including rinsate and contaminated PPE, as hazardous waste.

Visualizations





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References

- 1. 2-Nitroacetamide | C₂H₄N₂O₃ | CID 279256 - PubChem [pubchem.ncbi.nlm.nih.gov]
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